

Sicherer Umgang mit Ammoniumchromat: Ein Leitfaden für Laboratorien

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammoniumchromat

Cat. No.: B12040523

[Get Quote](#)

Für den sicheren Umgang mit **Ammoniumchromat**, einer hochgefährlichen Chemikalie, sind strenge Sicherheitsvorkehrungen und genaue Handlungsanweisungen unerlässlich. Dieser Leitfaden bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung essentielle und sofort umsetzbare Informationen zur persönlichen Schutzausrüstung, Handhabung, Lagerung und Entsorgung.

Ammoniumchromat ($(\text{NH}_4)_2\text{CrO}_4$) ist ein gelber kristalliner Feststoff, der in Wasser löslich ist. [1] Er wird in verschiedenen industriellen Anwendungen wie der Färberei, Fotografie und als Korrosionsschutzmittel eingesetzt. [1] Aufgrund seiner gefährlichen Eigenschaften – es ist brandfördernd, verursacht schwere Hautverätzungen und Augenschäden, kann Allergien oder Asthma auslösen und ist krebserregend – ist die Einhaltung strikter Sicherheitsprotokolle von größter Bedeutung. [2]

Persönliche Schutzausrüstung (PSA)

Die Auswahl und korrekte Verwendung der persönlichen Schutzausrüstung ist die erste Verteidigungslinie gegen die von **Ammoniumchromat** ausgehenden Gefahren. Die folgende Tabelle fasst die empfohlene Schutzausrüstung zusammen.

Schutzausrüstung	Spezifikation	Norm
Augen-/Gesichtsschutz	Schutzbrille mit Seitenschutz	EN 166
Handschutz	Chemikalienschutzhandschuhe	EN 374
Körperschutz	Laborkittel, ggf. Chemikalienschutzanzug	Je nach Exposition
Atemschutz	Partikelfiltrierende Halbmaske (FFP3) oder Vollmaske mit Partikelfilter	EN 149 (FFP3)

Die Chemikalienbeständigkeit der Schutzhandschuhe sollte vor der Verwendung mit dem Lieferanten geklärt werden.[\[3\]](#)[\[4\]](#)

Handhabungs- und Lagerungsprotokolle

Eine sichere Handhabung und Lagerung von **Ammoniumchromat** minimiert das Risiko von Unfällen und Exposition.

Handhabung:

- Arbeitsplatzvorbereitung: Arbeiten müssen stets unter einem funktionierenden Abzug durchgeführt werden.[\[3\]](#)
- Exposition vermeiden: Einatmen von Staub und Dämpfen ist unbedingt zu vermeiden.[\[2\]](#)[\[5\]](#)
Der direkte Kontakt mit Haut und Augen muss verhindert werden.
- Zündquellen fernhalten: **Ammoniumchromat** ist ein Oxidationsmittel und kann Brände beschleunigen.[\[2\]](#) Es muss von Hitze, Funken, offenen Flammen und heißen Oberflächen ferngehalten werden.[\[2\]](#) Rauchen ist verboten.[\[2\]](#)
- Persönliche Hygiene: Nach der Arbeit und vor Pausen sind die Hände gründlich zu waschen. Kontaminierte Kleidung ist sofort auszuziehen.

Lagerung:

- Behälter: Dicht verschlossen an einem gut belüfteten Ort aufbewahren.
- Temperatur: Von Hitze- und Zündquellen entfernt lagern.[3]
- Getrennte Lagerung: Getrennt von brennbaren Materialien und Reduktionsmitteln lagern.
- Zugangsbeschränkung: Nur für sachkundiges Personal zugänglich aufbewahren.[3]

Entsorgungsplan

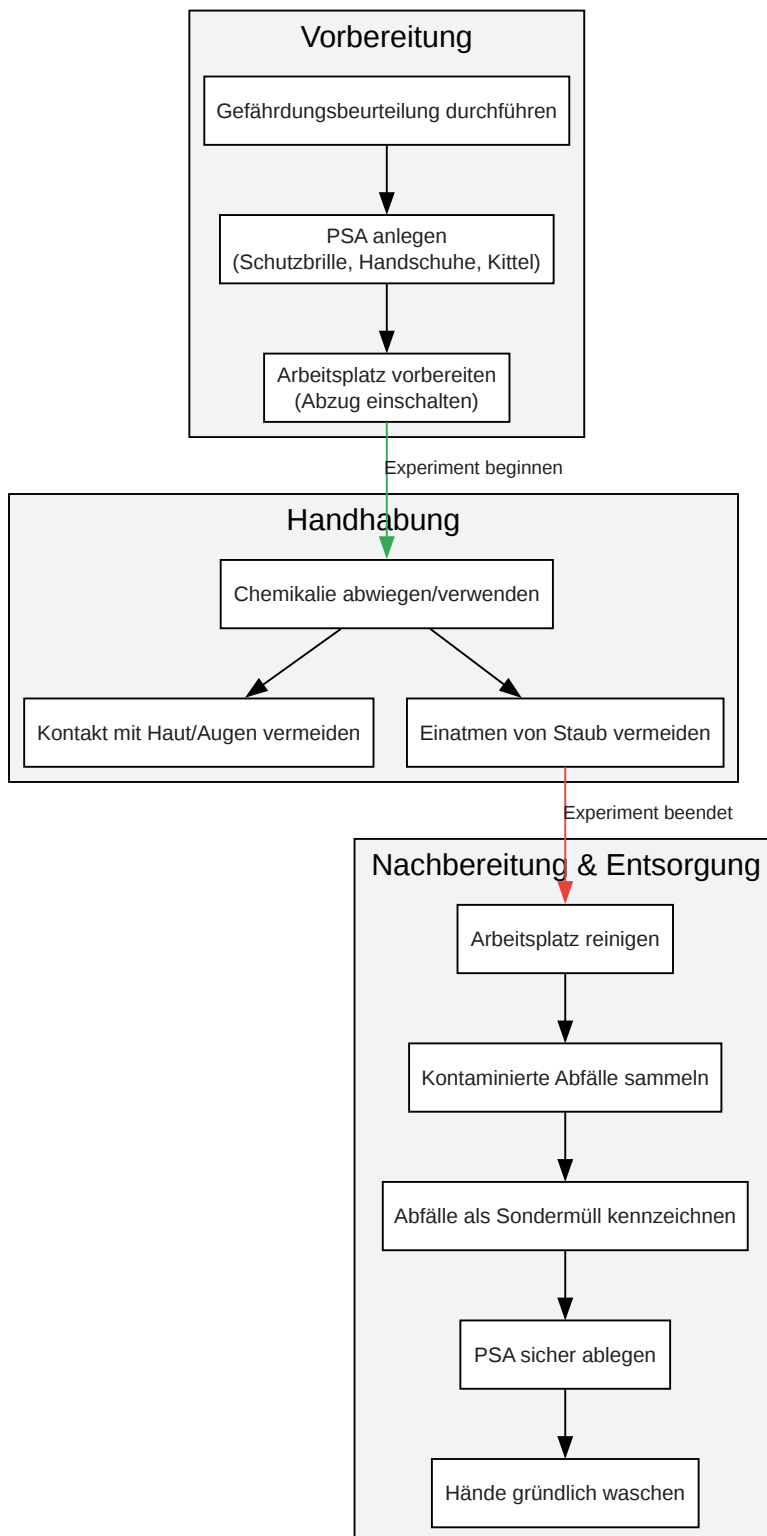
Die Entsorgung von **Ammoniumchromat** und damit kontaminierten Materialien muss als besonders überwachungsbedürftiger Abfall erfolgen.

- Sammlung: Reste von **Ammoniumchromat** und verunreinigte Materialien (z. B. Handschuhe, Wischtücher) sind in dafür vorgesehenen, deutlich gekennzeichneten Behältern zu sammeln.
- Feuchthalten: Bis zur endgültigen Entsorgung sollte der Abfall feucht gehalten werden, um Staubbildung zu vermeiden.[3]
- Entsorgungsunternehmen: Die Entsorgung muss über ein zugelassenes Fachunternehmen für Sondermüll erfolgen.
- Dokumentation: Alle Schritte der Entsorgung sind sorgfältig zu dokumentieren.

Logischer Arbeitsablauf für den sicheren Umgang mit Ammoniumchromat

Der folgende Arbeitsablauf stellt die logische Abfolge der Sicherheitsmaßnahmen beim Umgang mit **Ammoniumchromat** dar.

Sicherer Arbeitsablauf mit Ammoniumchromat

[Click to download full resolution via product page](#)Bildunterschrift: Logischer Arbeitsablauf für den sicheren Umgang mit **Ammoniumchromat**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ammonium chromate | CrH₈N₂O₄ | CID 24595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. archpdfs.lps.org [archpdfs.lps.org]
- 3. itp.tugraz.at [itp.tugraz.at]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [Sicherer Umgang mit Ammoniumchromat: Ein Leitfaden für Laboratorien]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12040523#personal-protective-equipment-for-handling-ammoniumchromat]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com